

Technical Support Center: Dichlorostrontium (SrCl₂) Purification

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *dichlorostrontium*

CAS No.: *10476-85-4*

Cat. No.: *B076808*

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Welcome to the technical support center for the purification of **dichlorostrontium**. This guide is designed for researchers, scientists, and professionals in drug development who encounter challenges during the synthesis and purification of strontium chloride. As Senior Application Scientists, we have compiled this resource based on established chemical principles and field-proven insights to help you troubleshoot common issues and refine your purification protocols.

Frequently Asked Questions (FAQs)

This section addresses fundamental questions regarding the properties of strontium chloride and the core principles of its purification.

Q1: What are the most common impurities in crude strontium chloride and where do they originate?

A1: The nature of impurities in crude SrCl₂ is intrinsically linked to its synthesis method. The most common route involves the reaction of strontium carbonate (SrCO₃) or strontium hydroxide (Sr(OH)₂) with hydrochloric acid (HCl).^{[1][2]}

Common impurities include:

- **Unreacted Starting Materials:** Incomplete reaction can leave residual SrCO_3 , which is sparingly soluble in water.
- **Alkaline Earth Metal Cations:** The primary contaminants are often other alkaline earth metals present in the original mineral source (e.g., celestite), such as calcium (Ca^{2+}) and barium (Ba^{2+}). Their chlorides (CaCl_2 and BaCl_2) have similar chemical properties, making them challenging to separate.
- **Transition Metals:** Iron (Fe^{3+}) is a frequent contaminant, often introduced from raw materials or reaction vessels, which can impart a yellowish or brownish tint to the final product.[\[3\]](#)
- **Insoluble Particulates:** Silicates and other acid-insoluble materials from the strontium source may persist.[\[4\]](#)

Q2: What are the different hydrated forms of strontium chloride, and how do they influence purification?

A2: Strontium chloride can exist in several hydration states, which is a critical factor in purification and handling. The primary forms are the anhydrous salt (SrCl_2), the dihydrate ($\text{SrCl}_2 \cdot 2\text{H}_2\text{O}$), and the hexahydrate ($\text{SrCl}_2 \cdot 6\text{H}_2\text{O}$).

- **$\text{SrCl}_2 \cdot 6\text{H}_2\text{O}$ (Hexahydrate):** This is the form that crystallizes from an aqueous solution at temperatures below 61°C .[\[1\]](#) Most purification protocols involving aqueous recrystallization will yield the hexahydrate.
- **Intermediate Hydrates:** Upon heating, the hexahydrate loses water in stages, forming the dihydrate and monohydrate before becoming fully anhydrous.
- **SrCl_2 (Anhydrous):** Full dehydration is achieved by heating to approximately 320°C .[\[1\]](#) The anhydrous form is highly hygroscopic and will readily absorb atmospheric moisture to re-form hydrates.

Understanding these forms is crucial because the purification strategy (e.g., recrystallization) typically produces the stable hexahydrate, which must then be dehydrated if the anhydrous form is required.

Q3: What is the core principle of purifying SrCl_2 via recrystallization?

A3: Recrystallization is a powerful technique for purifying solid compounds based on differences in solubility. The principle relies on dissolving the impure solid in a suitable solvent at an elevated temperature to create a saturated or near-saturated solution. As this solution cools, the solubility of the desired compound (SrCl_2) decreases, causing it to crystallize out of the solution in a pure form.^[5]

The impurities, which are either present in much smaller concentrations or have different solubility profiles, remain dissolved in the cold solvent (mother liquor). The success of this technique hinges on selecting a solvent in which strontium chloride is highly soluble at high temperatures but significantly less soluble at low temperatures.

Q4: How can I convert the purified $\text{SrCl}_2 \cdot 6\text{H}_2\text{O}$ crystals to the anhydrous form?

A4: Obtaining anhydrous SrCl_2 from the purified hexahydrate requires careful, staged heating to remove the six molecules of water of crystallization.

A typical procedure is as follows:

- Gently heat the $\text{SrCl}_2 \cdot 6\text{H}_2\text{O}$ crystals above 61°C . The salt will dissolve in its own water of crystallization.
- Continue heating gradually. The hexahydrate will transition through dihydrate and monohydrate forms.
- For complete dehydration, the temperature must be raised to 320°C .^[1] This is often performed under a vacuum or a stream of dry, inert gas to facilitate the removal of water vapor and prevent hydrolysis at elevated temperatures.

Caution: Rapid heating can cause the salt to fuse into a hard cake, trapping moisture and making complete dehydration difficult.

Troubleshooting Guide

This section provides solutions to specific problems you may encounter during the purification of strontium chloride.

Q5: My final SrCl_2 product has a yellow or brown tint. What is the cause and how can it be removed?

A5: A yellow or brown discoloration in your SrCl_2 product is almost always indicative of iron contamination, typically in the form of ferric ions (Fe^{3+}).

Cause: Iron impurities can be present in the initial strontium carbonate or introduced from the reaction equipment.

Solution: Precipitation of Iron Hydroxide Iron can be effectively removed by adjusting the pH of the SrCl_2 solution.

- Dissolve the impure SrCl_2 in water.
- Slightly increase the pH of the solution to between 7 and 9. This can be achieved by carefully adding a dilute solution of strontium hydroxide ($\text{Sr}(\text{OH})_2$) or sodium hydroxide (NaOH).^[4]
- At this pH, iron will precipitate as highly insoluble iron(III) hydroxide ($\text{Fe}(\text{OH})_3$), which has a characteristic reddish-brown color.
- Optionally, adding a small amount of an oxidizing agent like 30% hydrogen peroxide can ensure all iron is in the Fe^{3+} state for efficient precipitation.^[3]
- Heat the solution to near boiling to coagulate the precipitate, then remove it by hot filtration. The resulting clear solution can then be recrystallized.

Q6: Analytical testing (ICP-AES, Flame Test) reveals significant barium contamination. How can I selectively remove it?

A6: Barium is a common and challenging impurity to remove from strontium salts due to its chemical similarity. The most effective method leverages the significant difference in solubility between strontium sulfate and barium sulfate.

Cause: Barium is often co-located with strontium in natural mineral deposits.

Solution: Selective Precipitation with Sulfate Barium sulfate (BaSO_4) is vastly less soluble in water than strontium sulfate (SrSO_4).

- Dissolve the impure SrCl_2 in deionized water to create a concentrated solution.
- While heating and stirring, add a dilute solution of sulfuric acid (H_2SO_4) or a soluble sulfate salt (e.g., Na_2SO_4) dropwise.[\[3\]](#)[\[6\]](#)
- Barium will immediately precipitate as a fine white powder of BaSO_4 . $\text{SrCl}_2(\text{aq}) + \text{Na}_2\text{SO}_4(\text{aq}) \rightarrow \text{SrSO}_4(\text{s}) + 2\text{NaCl}(\text{aq})$ (Strontium sulfate may also precipitate if too much sulfate is added) $\text{BaCl}_2(\text{aq}) + \text{Na}_2\text{SO}_4(\text{aq}) \rightarrow \text{BaSO}_4(\text{s})\downarrow + 2\text{NaCl}(\text{aq})$
- The key is to add just enough sulfate to precipitate the barium without causing significant loss of the strontium product. This is known as fractional precipitation. Monitor the removal of barium from the solution using analytical techniques if high purity is required.
- After addition, digest the mixture by heating for 1-2 hours to encourage crystal growth of the precipitate, making it easier to filter.[\[4\]](#)
- Filter the solution while hot to remove the BaSO_4 precipitate. The purified SrCl_2 solution can then be cooled to induce crystallization.

Q7: My yield after recrystallization is extremely low. What are the common causes and how can I improve it?

A7: Low recovery is a frequent issue in recrystallization. The cause is often procedural rather than chemical.[\[7\]](#)

Common Causes & Solutions:

Cause	Explanation	Solution
Excess Solvent	Using too much solvent to dissolve the crude product keeps a significant amount of SrCl_2 dissolved even after cooling, preventing it from crystallizing. ^[7]	Use the minimum amount of boiling solvent required to fully dissolve the solid. Add the hot solvent in small portions until dissolution is just complete.
Premature Crystallization	If the solution cools too quickly during hot filtration (to remove insoluble impurities), product is lost on the filter paper.	Use a pre-heated funnel and filter flask. Keep the solution at or near its boiling point during filtration.
Inefficient Cooling	Cooling the solution too rapidly can trap impurities within the crystal lattice and lead to smaller, less pure crystals.	Allow the solution to cool slowly and undisturbed to room temperature first. Then, place it in an ice bath to maximize crystal formation. ^[7]
Excessive Washing	Washing the collected crystals with too much solvent, or with solvent that is not ice-cold, will redissolve a portion of your purified product.	Wash the crystals with a minimum amount of ice-cold solvent, just enough to rinse away the mother liquor. ^[7]

Q8: No crystals are forming after I cool the solution. What should I do?

A8: The failure of crystals to form indicates that the solution is supersaturated. This is a common occurrence that can be rectified by inducing crystallization.

Solutions:

- **Scratching:** Use a glass rod to gently scratch the inside surface of the flask below the level of the solution. The microscopic imperfections on the glass provide nucleation sites for crystal growth.

- **Seeding:** Add a tiny crystal of pure SrCl_2 (a "seed crystal") to the supersaturated solution. This crystal acts as a template onto which other molecules can deposit, initiating the crystallization process.
- **Further Cooling:** Ensure the solution has been cooled sufficiently. An ice-salt bath can achieve temperatures below 0°C , further reducing the solubility of SrCl_2 and promoting crystallization.
- **Reduce Solvent Volume:** If too much solvent was added initially, you can gently heat the solution to evaporate some of the solvent, increasing the concentration of SrCl_2 until it is supersaturated at a higher temperature. Then, attempt to cool it again.

Experimental Protocols & Workflows

Protocol 1: High-Purity Strontium Chloride via Recrystallization

This protocol details the purification of crude SrCl_2 contaminated with insoluble matter and soluble impurities like calcium and barium chlorides.

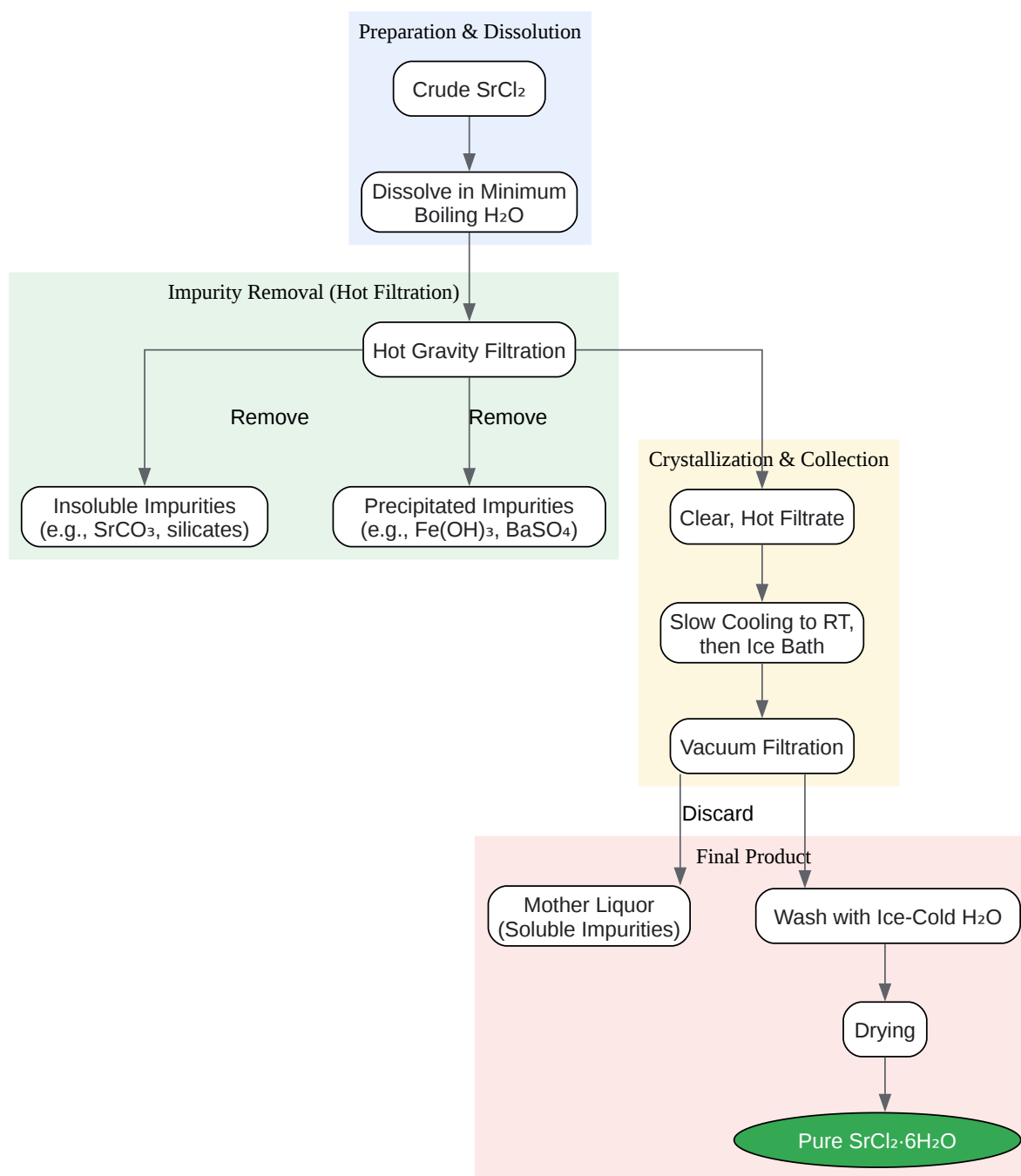
Step-by-Step Methodology:

- **Dissolution:** In a flask, add the crude SrCl_2 solid. Add a minimal volume of deionized water. Heat the mixture to boiling (approx. 100°C) while stirring continuously. Continue adding small portions of hot deionized water until the SrCl_2 has just completely dissolved.
- **Impurity Removal (if necessary):**
 - **For Iron:** Adjust pH to 7-9 with dilute $\text{Sr}(\text{OH})_2$ solution, heat, and perform a hot gravity filtration to remove the precipitated $\text{Fe}(\text{OH})_3$.
 - **For Barium:** Add a stoichiometric equivalent of dilute Na_2SO_4 solution relative to the barium impurity, digest by heating for 1 hour, and perform a hot gravity filtration to remove the precipitated BaSO_4 .
- **Crystallization:** Cover the flask containing the hot, clear filtrate and allow it to cool slowly and undisturbed to room temperature. Needle-like crystals of $\text{SrCl}_2 \cdot 6\text{H}_2\text{O}$ should form.

- **Maximize Yield:** Once the flask has reached room temperature, place it in an ice-water bath for at least 30 minutes to maximize the precipitation of the product.
- **Crystal Collection:** Collect the purified crystals by vacuum filtration using a Büchner funnel.
- **Washing:** Wash the crystals on the filter with a small volume of ice-cold deionized water to remove any adhering mother liquor.
- **Drying:** Dry the crystals. For the hexahydrate, this can be done in a desiccator or a low-temperature oven. For anhydrous SrCl_2 , follow the staged heating protocol described in Q4.

Workflow for SrCl_2 Purification

The following diagram illustrates the general workflow for purifying crude strontium chloride.



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Caption: General workflow for the purification of strontium chloride.

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- To cite this document: BenchChem. [Technical Support Center: Dichlorostrontium (SrCl_2) Purification]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b076808/docs#technical-support-center-dichlorostrontium-srcl-purification\]](https://www.benchchem.com/product/b076808/docs#technical-support-center-dichlorostrontium-srcl-purification)

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